

Comparative analysis of Cyclopentanemethanol and Cyclohexanemethanol

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Compound of Interest

Compound Name: Cyclopentanemethanol

Cat. No.: B1149391

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An Objective Comparison of **Cyclopentanemethanol** and Cyclohexanemethanol for Researchers and Drug Development Professionals

Cyclopentanemethanol and Cyclohexanemethanol are alicyclic alcohols that serve as important building blocks and solvents in various chemical and pharmaceutical applications. While structurally similar, the difference in their cycloalkane ring size—five carbons for **cyclopentanemethanol** versus six for cyclohexanemethanol—imparts distinct physicochemical properties that influence their performance in experimental and industrial settings. This guide provides a detailed comparative analysis of these two compounds, supported by experimental data and safety information, to aid researchers, scientists, and drug development professionals in their selection process.

Physicochemical Properties: A Tabular Comparison

The fundamental characteristics of a chemical reagent are critical to its application. The following table summarizes the key physicochemical properties of **Cyclopentanemethanol** and Cyclohexanemethanol.

Property	Cyclopentanemethanol	Cyclohexanemethanol
Molecular Formula	C ₆ H ₁₂ O[1][2][3]	C ₇ H ₁₄ O[4]
Molecular Weight	100.16 g/mol [1][2]	114.19 g/mol [4]
Appearance	Colorless liquid[1][3]	Colorless liquid[4][5]
Boiling Point	162-163 °C[6][7]	181 °C[4][5][8]
Density	0.926 g/mL at 25 °C[6][7]	0.928 g/mL at 25 °C[5][9]
Flash Point	62 °C (143.6 °F)[6][10]	71 °C (159.8 °F)[4][8]
Refractive Index	n ₂₀ /D 1.458 (lit.)[7]	n ₂₀ /D 1.465 (lit.)[5][9]
Water Solubility	Slightly soluble[1]	Soluble in ether and alcohols[5][9]
CAS Number	3637-61-4[1][2]	100-49-2[4][11]

Performance and Applications in Research and Development

Both **Cyclopentanemethanol** and Cyclohexanemethanol are valued in organic synthesis and drug development for their roles as versatile intermediates and solvents.

Cyclopentanemethanol is recognized as a key building block in the synthesis of fine chemicals and pharmaceutical intermediates.[12] Its cyclopentane ring is a structural motif of interest in medicinal chemistry. It is utilized in the production of various chemicals through reactions like esterifications, oxidations, and etherifications, which are fundamental for developing compounds used in agrochemicals and fragrances.[12] Furthermore, **Cyclopentanemethanol** is a metabolite produced by *Saccharomyces cerevisiae* and has been studied for its weak, uncompetitive inhibitory effect on sweet amygdalinase.[7]

Cyclohexanemethanol serves as a precursor for synthesizing a range of compounds, including cyclohexanecarboxaldehyde, cyclohexanecarboxylic acid, and cyclohexanone.[5][9] Its applications are extensive, finding use in the production of pharmaceuticals, plasticizers, surfactants, and lubricants.[5][9] The stable cyclohexane ring makes it a useful high-boiling

solvent and a crucial intermediate in the synthesis of complex molecules such as polymers and liquid crystals, where it can impart desirable properties like rigidity and thermal stability.[13]

Experimental Protocols

Detailed methodologies are crucial for replicating and building upon existing research. Below are summaries of experimental protocols involving these two alcohols.

Experimental Protocol 1: Catalytic Reduction Using Cyclopentanemethanol

This experiment demonstrates the use of **Cyclopentanemethanol** in an electrochemical study.

- Objective: To study the catalytic reduction of 6-bromo-1-hexene by nickel(I) salen electrogenerated at a glassy carbon electrode.[7]
- Methodology:
 - The experiment is conducted in acetonitrile containing tetramethylammonium tetrafluoroborate as the supporting electrolyte.
 - **Cyclopentanemethanol** is used as a reagent in the experimental setup.[7]
 - Cyclic voltammetry and controlled-potential electrolysis are employed to monitor the reaction.
 - The nickel(I) salen complex is electrogenerated at a glassy carbon cathode, which then acts as the catalyst for the reduction of 6-bromo-1-hexene.

Experimental Protocol 2: Synthesis of Cyclohexanemethanol

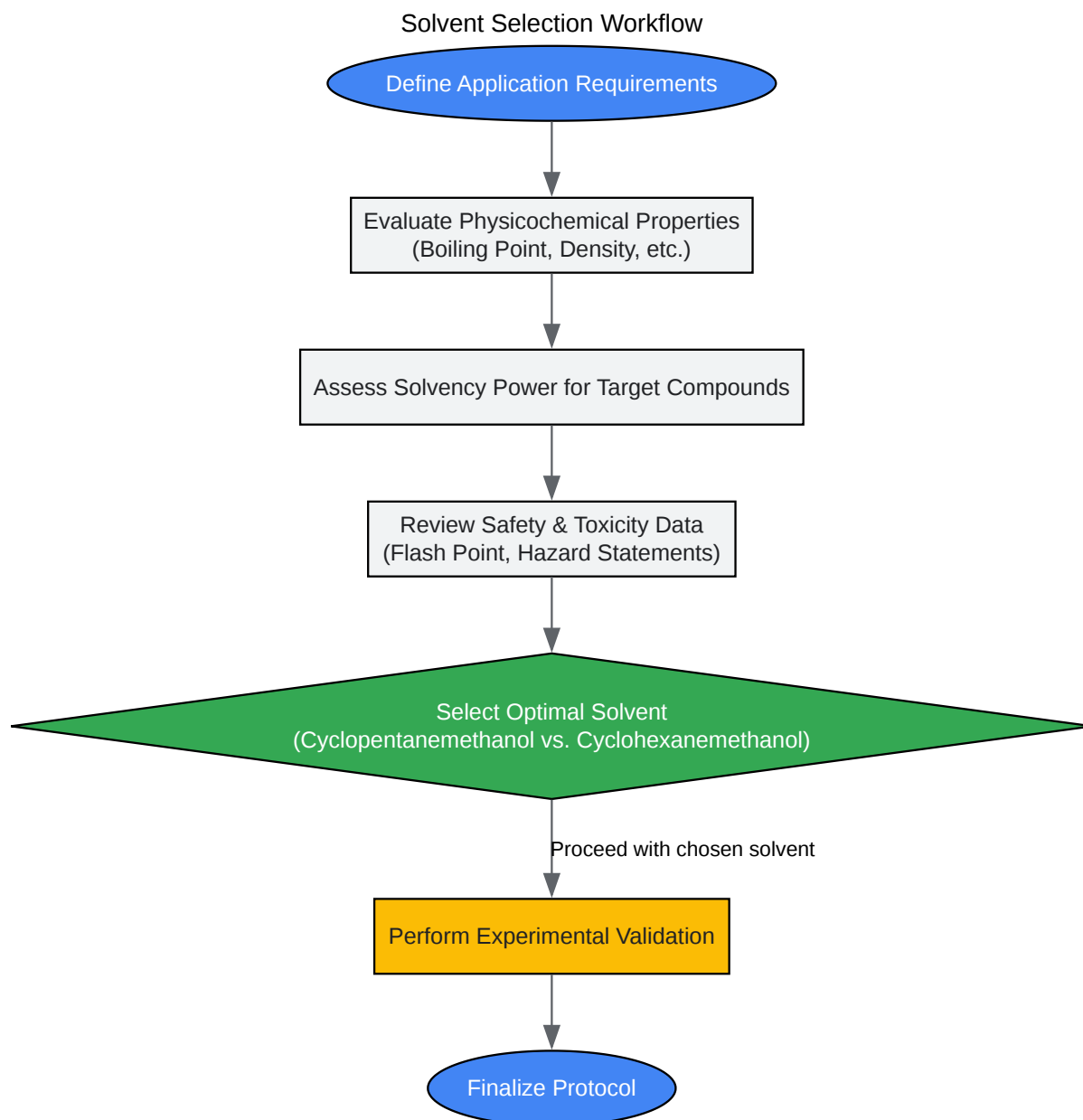
This protocol details a method for synthesizing Cyclohexanemethanol from benzyl alcohol.[5][9]

- Objective: To achieve a high-yield synthesis of Cyclohexanemethanol via the hydrogenation of benzyl alcohol.[5][9]
- Methodology:

- 1 gram of benzyl alcohol is dissolved in 40 mL of water.
- 50 mg of an HRO/Na- β catalyst is added to the solution in a reactor vessel.
- The reactor is heated to 100 °C for 1 hour under a hydrogen gas pressure of 20 bar.
- After the reaction is complete, the catalyst is separated from the product mixture by centrifugation.
- The resulting clear product mixture is analyzed using Gas Chromatography-Mass Spectrometry (GC-MS) to confirm the yield and purity. This method reportedly achieves 100% conversion of benzyl alcohol with a 100% yield of Cyclohexanemethanol.^{[5][9]}

Visualizing Workflows and Pathways

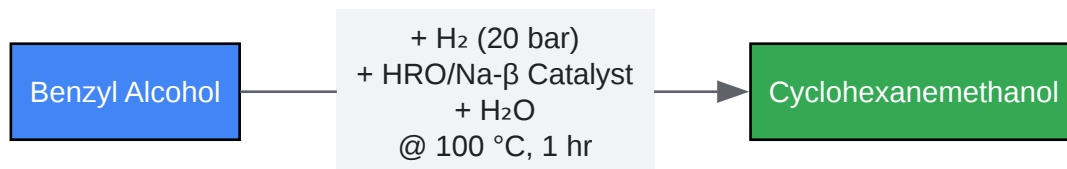
Diagrams are essential for illustrating complex processes and relationships. The following visualizations, created using the DOT language, depict a general solvent selection workflow and a chemical synthesis pathway.



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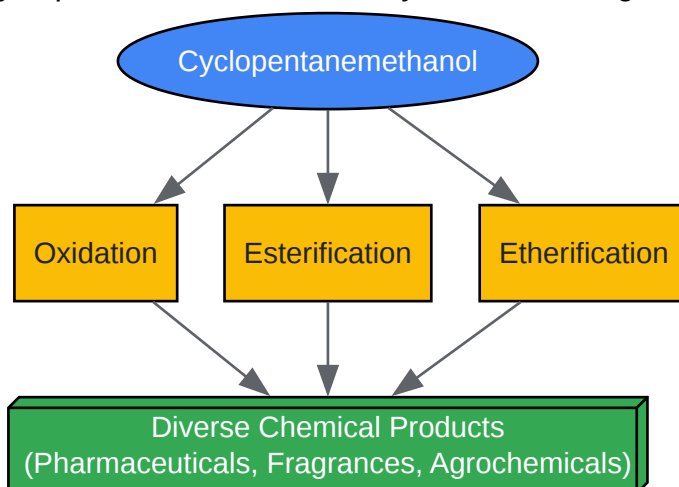
Caption: A logical workflow for selecting an appropriate solvent.

Synthesis of Cyclohexanemethanol

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Caption: Reaction pathway for the synthesis of Cyclohexanemethanol.

Cyclopentanemethanol as a Synthetic Building Block

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Caption: Role of **Cyclopentanemethanol** as a versatile building block.

Safety and Handling

A thorough understanding of safety and handling procedures is paramount in a laboratory setting. Both compounds are classified as combustible liquids.

Safety Aspect	Cyclopentanemethanol	Cyclohexanemethanol
Hazard Statement	Combustible liquid.[14]	Combustible liquid.[4][8][11]
Precautionary Statements	Keep away from heat, sparks, open flames, and hot surfaces. Wear protective gloves, clothing, eye, and face protection.[6]	Keep away from heat, sparks, open flames, and hot surfaces. Wear protective gloves, clothing, eye, and face protection.[4][11]
First Aid (Eyes)	Rinse immediately with plenty of water for at least 15 minutes. Get medical attention.[10][14]	Rinse immediately with plenty of water for at least 15 minutes. Get medical attention.[4][8]
First Aid (Skin)	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.[10][14]	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[4]
Fire Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, chemical foam.[6][10]	Dry sand, dry chemical, or alcohol-resistant foam.[4][11]
Incompatible Materials	Strong oxidizing agents, acid anhydrides, acid chlorides.[10]	Strong oxidizing agents.[4]
Storage	Store in a dry, cool, and well-ventilated place. Keep containers tightly sealed and away from heat and ignition sources.[10][15]	Store in a cool, well-ventilated place. Keep containers tightly closed and away from heat and ignition sources.[4][11]

Symptoms of overexposure to **Cyclopentanemethanol** may include headache, dizziness, tiredness, nausea, and vomiting.[10][14] For both compounds, it is crucial to ensure adequate ventilation and to use appropriate personal protective equipment (PPE) to avoid inhalation and direct contact.

Conclusion

Cyclopentanemethanol and Cyclohexanemethanol are valuable alicyclic alcohols with distinct profiles. Cyclohexanemethanol's higher boiling and flash points suggest slightly lower volatility and flammability compared to **Cyclopentanemethanol**. The choice between them will ultimately depend on the specific requirements of the application. **Cyclopentanemethanol**'s five-membered ring may be preferred for introducing that specific structural element in pharmaceutical synthesis, while Cyclohexanemethanol's six-membered ring is a staple for creating robust structures in materials science and as a versatile solvent. By consulting the comparative data and experimental insights provided, researchers can make an informed decision tailored to their project's goals.

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